

Personal protective equipment for handling (+)-3-Bromocamphor

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Compound of Interest

Compound Name: (+)-3-Bromocamphor

Cat. No.: B079212

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Essential Safety and Handling Guide for (+)-3-Bromocamphor

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **(+)-3-Bromocamphor** (CAS No. 10293-06-8). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

When handling **(+)-3-Bromocamphor**, a comprehensive personal protective equipment strategy is mandatory to prevent skin and eye irritation, and respiratory exposure. The following table summarizes the required PPE.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles or Glasses	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for splash hazards. [1]
Skin and Body Protection	Chemical-Resistant Gloves	Butyl rubber or Neoprene gloves are recommended due to their high resistance to ketones and esters. [1] Nitrile gloves may offer some protection against incidental splashes but are not recommended for prolonged contact with strong oxidizing agents, aromatic solvents, ketones, and acetates. [2] [3] Always inspect gloves for degradation or punctures before use and dispose of contaminated gloves in accordance with laboratory protocols.
Lab Coat/Protective Clothing		Wear a lab coat and appropriate protective clothing to prevent skin exposure. [1]
Respiratory Protection	Air-Purifying Respirator	A NIOSH/MSHA approved air-purifying dust or mist respirator or a European Standard EN 149 respirator is required. [1] The filter type should be a particulates filter conforming to EN 143. [1]

Chemical Hazard and Property Data

The following table summarizes key quantitative data for **(+)-3-Bromocamphor** for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ BrO	[1] [4]
Molecular Weight	231.13 g/mol	[1] [4]
Appearance	Beige to white to off-white crystalline powder	[1] [4]
Melting Point	74 - 78 °C / 165.2 - 172.4 °F	[1] [4]
Boiling Point	274 °C / 525.2 °F @ 760 mmHg	[1] [4]
Acute Oral Toxicity (LD50, rat)	>500 mg/kg	[3]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[5]

Operational and Disposal Plans

Strict adherence to the following step-by-step procedures is crucial for the safe handling and disposal of **(+)-3-Bromocamphor**.

Pre-Handling and Preparation

- Consult Safety Data Sheet (SDS): Before beginning any work, thoroughly review the most current SDS for **(+)-3-Bromocamphor**.
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)

- Assemble PPE: Don all required personal protective equipment as detailed in the PPE table above.
- Prepare Workspace: Ensure an eyewash station and safety shower are readily accessible.[6] Clear the work area of any incompatible materials, such as strong oxidizing agents and metals.[1]

Handling and Experimental Protocol

- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [1]
- Prevent Dust Formation: Do not create dust when handling the solid material.[6]
- Weighing: If weighing is required, do so in a ventilated enclosure.
- Heating: If heating is necessary, use a well-controlled heating mantle or water bath. Avoid open flames.
- Spills: In case of a spill, absorb the material with an inert substance (e.g., sand, earth) and collect it into a suitable, labeled container for disposal.[7] Do not allow the chemical to enter the environment.[1]

Post-Handling and Storage

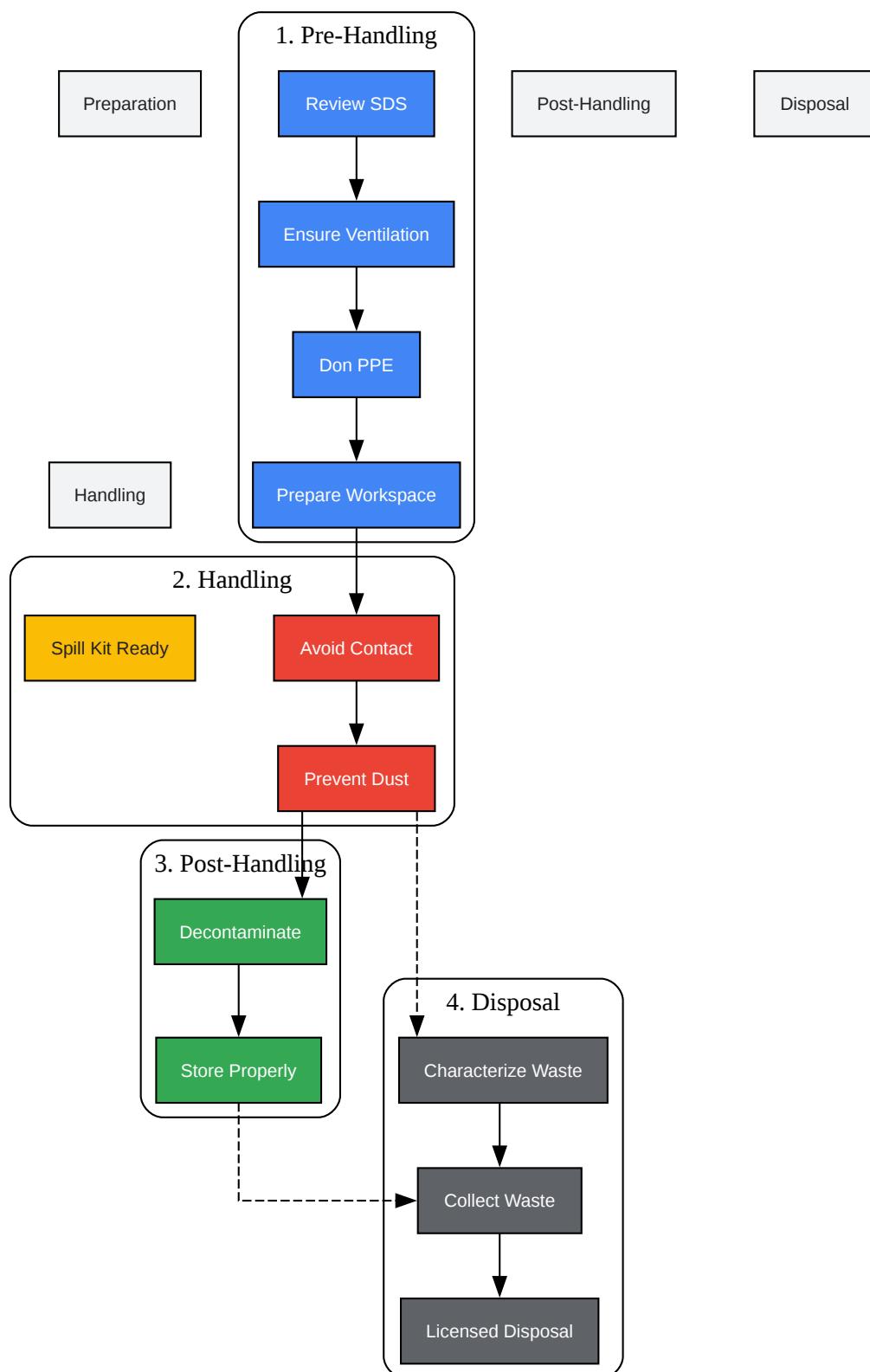
- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[1][6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] Protect from light.[1]
- Labeling: Ensure all containers of **(+)-3-Bromocamphor** are clearly and accurately labeled according to GHS standards.

Disposal Plan

- Waste Characterization: **(+)-3-Bromocamphor** waste is considered hazardous.

- Containerization: Collect waste material in a designated, properly labeled, and sealed container.
- Halogenated Waste Stream: As a brominated compound, dispose of it in the halogenated organic waste stream. Do not mix with non-halogenated waste.[\[8\]](#)
- Licensed Disposal: All waste disposal must be conducted through a licensed waste disposal company, adhering to all local, regional, and national regulations.[\[6\]](#)
- Empty Containers: Decontaminate empty containers before disposal. If the container held a toxic substance, it should be left in a fume hood until any residue evaporates before disposal.[\[8\]](#)

Safe Handling Workflow

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Caption: Logical workflow for the safe handling of **(+)-3-Bromocamphor**.

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